

# A Technical Guide to Commercially Available Isotopically Labeled Adenosine for Research Applications

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## Compound of Interest

Compound Name: Adenosine:H2O- $^{13}\text{C}$

Cat. No.: B15561454

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability, experimental applications, and relevant biological pathways of isotopically labeled adenosine, with a focus on Carbon-13 ( $^{13}\text{C}$ ) variants. It is designed to serve as a technical resource for professionals in the fields of biomedical research, drug discovery, and metabolomics.

Clarification on Nomenclature: Adenosine:H<sub>2</sub>O- $^{13}\text{C}$

Initial searches for "Adenosine:H<sub>2</sub>O- $^{13}\text{C}$ " did not yield a recognized, commercially available compound under this specific nomenclature. It is likely that this name is a non-standard representation. The scientific literature and commercial suppliers predominantly refer to isotopically labeled adenosine by specifying the number and position of the heavy isotopes. For example, Adenosine- $^{13}\text{C}_{10}$  indicates an adenosine molecule where all ten carbon atoms are the  $^{13}\text{C}$  isotope. This guide will focus on these standard and readily available forms of  $^{13}\text{C}$ -labeled adenosine.

## Commercial Suppliers and Availability of $^{13}\text{C}$ -Labeled Adenosine

A variety of  $^{13}\text{C}$ -labeled adenosine compounds are commercially available from several reputable suppliers. These labeled molecules are crucial for a range of applications, including

metabolic tracing, quantitative mass spectrometry, and nuclear magnetic resonance (NMR) studies. The table below summarizes the availability of common  $^{13}\text{C}$ -labeled adenosine products from prominent vendors. Pricing is subject to change and may vary based on institutional contracts and quantity.

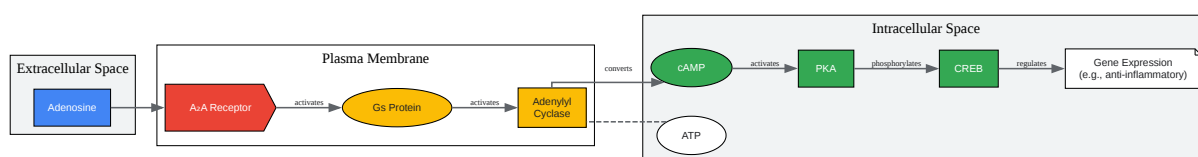
Product Name	Supplier	Catalog Number (Example)	Purity	Available Quantities
Adenosine- <sup>13</sup> C <sub>10</sub>	MedChemExpress	HY-130549S	>98%	1 mg, 10 mg
Santa Cruz Biotechnology	sc-220003	Not Specified	Contact for details	1 mg, 10 mg
Fisher Scientific	NC2872443	98%	10 mg[1]	
Cambridge Isotope Laboratories	CLM-4672	>98%	Contact for details	
Adenosine (ribose- <sup>13</sup> C <sub>5</sub> )	Cambridge Isotope Laboratories	CLM-3678	97-98%	
MedChemExpress	HY-130549S1	>98%	Contact for details[4]	0.1 g[2][3]
LGC Standards	TRC-A208502-10MG	Not Specified	10 mg	
Adenosine- <sup>13</sup> C <sub>10</sub> , <sup>15</sup> N <sub>5</sub> 5'-triphosphate	Sigma-Aldrich	645702	98 atom % <sup>13</sup> C, 98 atom % <sup>15</sup> N	
Adenosine 5'-monophosphate (U- <sup>13</sup> C <sub>10</sub> , U- <sup>15</sup> N <sub>5</sub> )	Cambridge Isotope Laboratories	CNLM-3802	95%	
Adenosine phosphoramidite (U- <sup>13</sup> C <sub>10</sub> , U- <sup>15</sup> N <sub>5</sub> )	Cambridge Isotope Laboratories	CNLM-11613	95%	10 mg[7]

## Adenosine Signaling Pathways

Adenosine is a critical signaling nucleoside that exerts its effects through four G-protein coupled receptors: A<sub>1</sub>, A<sub>2A</sub>, A<sub>2B</sub>, and A<sub>3</sub>.<sup>[8][9]</sup> The A<sub>2A</sub> receptor signaling pathway is of particular interest in many research areas, including immunology and oncology, due to its role in modulating inflammation and immune responses.<sup>[8][10]</sup>

## Adenosine A<sub>2A</sub> Receptor Signaling Pathway

Activation of the A<sub>2A</sub> receptor by adenosine initiates a signaling cascade that primarily involves the Gs alpha subunit of the G-protein complex. This leads to the activation of adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP).<sup>[8][10]</sup> The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA), which then phosphorylates various downstream targets, including the transcription factor CREB (cAMP response element-binding protein).<sup>[10]</sup> This pathway can influence a wide range of cellular functions, from gene expression to immune cell activity.<sup>[8][10]</sup>



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Caption: Adenosine A<sub>2A</sub> Receptor Signaling Pathway.

## Experimental Protocols and Methodologies

<sup>13</sup>C-labeled adenosine is a versatile tool in various experimental settings. Below are detailed methodologies for its application in key research techniques.

## Quantification of Adenosine in Biological Samples using LC-MS/MS

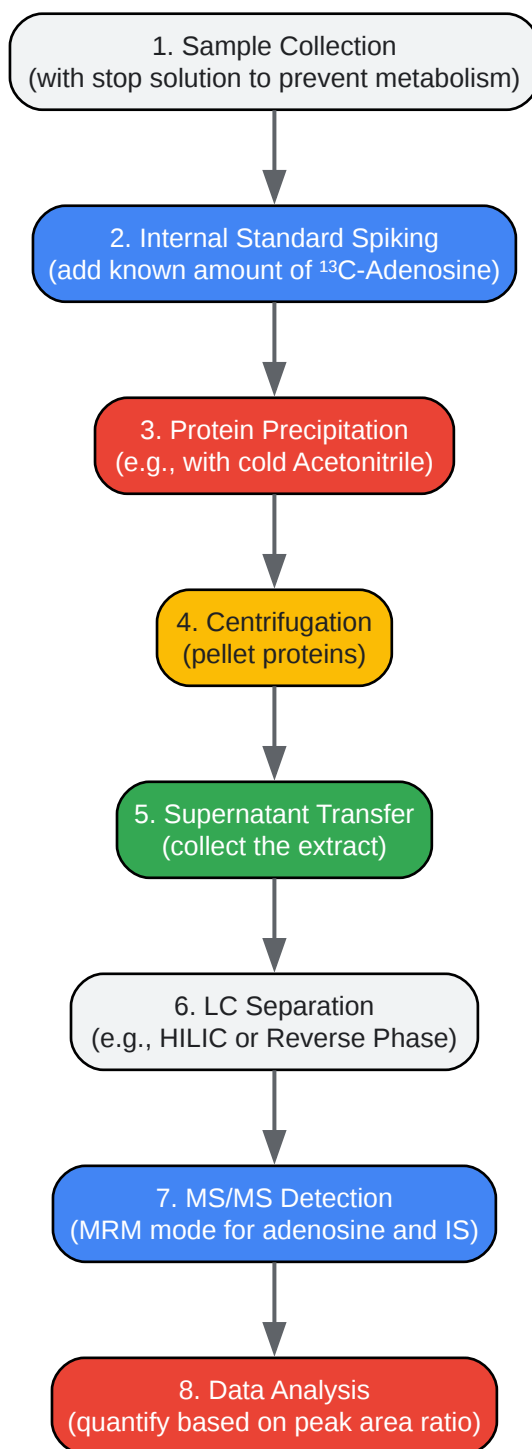
Isotopically labeled adenosine, such as Adenosine- $^{13}\text{C}_{10}$  or Adenosine- $^{13}\text{C}_5$ , serves as an ideal internal standard for the accurate quantification of endogenous adenosine in biological matrices like blood, plasma, or tissue extracts.[\[11\]](#)[\[12\]](#)

Objective: To accurately measure the concentration of adenosine in a biological sample.

Materials:

- $^{13}\text{C}$ -labeled Adenosine (e.g., Adenosine- $^{13}\text{C}_5$  or Adenosine- $^{13}\text{C}_{10},^{15}\text{N}_5$ ) as an internal standard (IS).[\[11\]](#)[\[12\]](#)
- Biological sample (e.g., whole blood, plasma, tissue homogenate).
- Acetonitrile (ACN), HPLC grade.
- Ammonium acetate or formate, LC-MS grade.
- Water, LC-MS grade.
- Centrifuge tubes.
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.

Experimental Workflow:



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